Amyl Methyl Sulfide: Application Notes for Food Flavoring Systems

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Compound of Interest

Compound Name:	*Amyl methyl sulfide*
CAS No.:	*1741-83-9*
Cat. No.:	*B158305*

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Abstract and Scope

This document provides a comprehensive technical guide for the application of **Amyl Methyl Sulfide** as a flavoring agent in food systems. It is intended for researchers, food scientists, and product development professionals. This guide covers the essential chemical and organoleptic properties, regulatory status, and detailed protocols for its incorporation, sensory evaluation, and analytical quantification. The objective is to provide a scientifically grounded framework for the effective and safe use of this potent sulfurous flavor compound.

Chemical Profile and Regulatory Status

Amyl methyl sulfide, also known as 1-(methylthio)pentane, is a volatile sulfur-containing organic compound.[1][2] Its potent aroma and flavor characteristics make it a valuable tool in the palette of flavor chemists. Due to its powerful nature, it is used in trace amounts to impart specific savory, and onion-like notes.

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A clear understanding of its regulatory and safety profile is paramount before any application. **Amyl methyl sulfide** is recognized as a safe flavoring substance by major international regulatory bodies.

Identifier	Value	Source
IUPAC Name	1-(methylsulfanyl)pentane	PubChem[2]
CAS Number	1741-83-9	PubChem[2]
Chemical Formula	C6H14S	PubChem[2]
Molecular Weight	118.24 g/mol	PubChem[2]
FEMA Number	4025	FDA[3][4]
JECFA Number	1697	JECFA[5][6][7]
GRAS Status	Generally Recognized as Safe (GRAS)	FEMA[8]
Regulatory Body	Finding	Reference
FEMA	GRAS as a flavoring substance.	FEMA[8][9]
JECFA (FAO/WHO)	No safety concern at current levels of intake when used as a flavouring agent.	JECFA[5][7]
FDA	Listed as a flavoring agent or adjuvant.	FDA[3][4][10]

This table summarizes the key identification and regulatory information for **Amyl Methyl Sulfide**.

Organoleptic Properties and Applications

Amyl methyl sulfide is characterized by a potent, diffusive, sulfurous aroma with notes reminiscent of onion and garlic.[11] This makes it particularly suitable for building savory flavor profiles.

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Causality Behind Application Choices: Sulfur compounds are crucial for creating authentic meat, poultry, and vegetable flavors, as they are naturally formed during the cooking process through mechanisms like the Maillard reaction.[12] **Amyl methyl sulfide** provides a specific "cooked" or "sautéed" note that is difficult to achieve with other classes of flavor compounds. Its high impact at low concentrations allows for the enhancement of savory profiles without contributing unwanted bulk or off-notes when used judiciously.

Recommended Usage Levels: The following are typical, but not limiting, usage levels. It is critical to start at the lowest possible concentration and adjust based on sensory evaluation in the specific food matrix.

Food Category	Average Usual PPM	Average Maximum PPM
Baked Goods	0.8	1.5
Non-alcoholic Beverages	0.4	0.8

Data sourced from The Good Scents Company, reflecting FEMA GRAS usage levels.[11]

Protocol 1: Incorporation into a Food Matrix

The high potency of **amyl methyl sulfide** necessitates a precise and controlled method of incorporation. Direct addition of the neat compound is never recommended due to the high risk of overdosing and creating localized "hot spots" of intense flavor.

Objective: To achieve a homogenous distribution of **amyl methyl sulfide** in a food product at a target concentration.

Materials:

- **Amyl methyl sulfide** (food grade)
- Solvent: Propylene Glycol (PG) or Medium-Chain Triglycerides (MCT Oil)
- Calibrated positive displacement pipettes
- Volumetric flasks

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- Vortex mixer
- Analytical balance

Methodology:

- Stock Solution Preparation (1,000 ppm): 1.1. Tare a 100 mL volumetric flask on an analytical balance. 1.2. Add 0.100 g (100 mg) of **amyl methyl sulfide** directly into the flask. 1.3. Dilute to the 100 mL mark with the chosen solvent (PG or MCT Oil). 1.4. Cap the flask and vortex thoroughly for 2 minutes to ensure complete dissolution.
  - Rationale: Creating a stock solution is a critical control step. PG and MCT oil are chosen for their miscibility with lipophilic flavor compounds and their approved status in food applications.
- Working Solution Preparation (10 ppm): 2.1. Pipette 1 mL of the 1,000 ppm stock solution into a 100 mL volumetric flask. 2.2. Dilute to the 100 mL mark with the same solvent. 2.3. Cap and vortex for 1 minute. This working solution is now at a concentration that is safer and more controllable for direct addition to a food base.
- Incorporation into Food Base: 3.1. Determine the target final concentration in the food product (e.g., 0.5 ppm). 3.2. Calculate the required volume of the 10 ppm working solution. For a 1 kg batch of product to achieve 0.5 ppm:
  - Required mass of **amyl methyl sulfide** = 1000 g * (0.5 / 1,000,000) = 0.0005 g (0.5 mg)
  - Required volume of 10 ppm solution = 0.5 mg / (10 mg/L) = 0.05 L = 50 mL 3.3. Add the calculated volume of the working solution to the food base during a mixing step to ensure even distribution.
  - Rationale: Adding the flavor as a dilute solution during a dynamic mixing phase leverages mechanical energy to overcome concentration gradients, ensuring a homogenous final product.

Protocol 2: Sensory Evaluation Workflow

Sensory analysis is crucial to validate the contribution and acceptability of the flavor.[13] A discriminative test, such as the Triangle Test, is an effective method to determine if the addition

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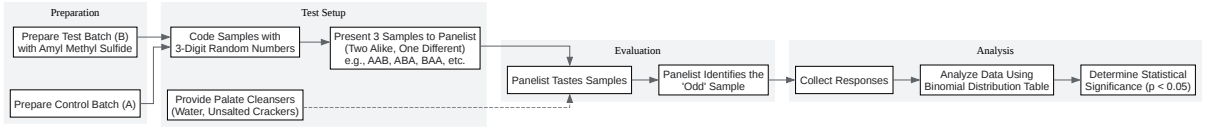
of **amyl methyl sulfide** produces a perceivable difference.[14]

Objective: To determine if a statistically significant sensory difference exists between a control product and a product flavored with **amyl methyl sulfide**.

Workflow Diagram:



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Workflow for a Triangle Test sensory evaluation.

Methodology:

- Panelist Recruitment: Select 20-30 panelists trained in sensory evaluation.
- Sample Preparation: Prepare a control batch and a test batch containing the desired level of **amyl methyl sulfide**. Code all samples with random three-digit numbers.[14]
- Test Administration: 3.1. Present each panelist with three samples (two are identical, one is different) in a balanced, randomized order. 3.2. Instruct panelists to identify the sample they believe is different. 3.3. Ensure panelists cleanse their palate with water and unsalted crackers between samples.[15]
- Data Analysis: 4.1. Tally the number of correct identifications. 4.2. Consult a statistical chart for triangle tests to determine if the number of correct answers is significant at a given

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confidence level (typically $p<0.05$). A significant result indicates that the addition of **amyl methyl sulfide** produced a perceivable sensory difference.

Protocol 3: Analytical Quantification by GC-MS

Gas Chromatography-Mass Spectrometry (GC-MS) is the definitive method for quantifying volatile flavor compounds like **amyl methyl sulfide** in a food matrix.

Objective: To accurately quantify the concentration of **amyl methyl sulfide** in a food sample.

Principle: The volatile compounds are extracted from the food matrix, separated by gas chromatography based on their boiling point and polarity, and then identified and quantified by mass spectrometry.

Materials:

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)
- SPME (Solid Phase Microextraction) fibers (e.g., DVB/CAR/PDMS)
- Headspace vials with septa
- Internal Standard (e.g., Isobutyl Methyl Sulfide)
- Sodium chloride
- Deionized water

Methodology:

- Calibration Curve Preparation: 1.1. Prepare a series of standards in deionized water (or a model matrix) containing known concentrations of **amyl methyl sulfide** (e.g., 0.1, 0.5, 1.0, 2.0, 5.0 ppm). 1.2. Spike each standard with a fixed concentration of the internal standard.
  - Rationale: An internal standard corrects for variations in extraction efficiency and injection volume, leading to higher accuracy.

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- Sample Preparation: 2.1. Homogenize the food sample. 2.2. Weigh 5 g of the homogenized sample into a 20 mL headspace vial. 2.3. Add 5 mL of deionized water and 1 g of sodium chloride.
    - Rationale: Adding salt increases the ionic strength of the aqueous phase, which "salts out" the volatile nonpolar compounds, driving them into the headspace and increasing the sensitivity of the analysis. 2.4. Add the internal standard at the same concentration used for the calibration curve. 2.5. Immediately seal the vial.
- HS-SPME Extraction: 3.1. Place the vial in a heated agitator (e.g., 60°C for 15 minutes) to allow the sample to equilibrate. 3.2. Expose the SPME fiber to the headspace of the vial for a fixed time (e.g., 30 minutes) to absorb the volatile compounds.
- GC-MS Analysis: 4.1. Immediately desorb the SPME fiber in the hot GC inlet (e.g., 250°C). 4.2. GC Conditions (Example):
    - Column: DB-5ms (30m x 0.25mm x 0.25µm)
    - Oven Program: 40°C (hold 2 min), ramp to 250°C at 10°C/min, hold 5 min.
    - Carrier Gas: Helium 4.3. MS Conditions (Example):
    - Ionization Mode: Electron Ionization (EI) at 70 eV
    - Scan Mode: Selected Ion Monitoring (SIM) using characteristic ions for **amyl methyl sulfide** (e.g., m/z 118, 61, 47) and the internal standard.
    - Rationale: SIM mode increases sensitivity and selectivity by only monitoring for specific mass fragments characteristic of the target analyte, reducing interference from other matrix components.
- Quantification: 5.1. Integrate the peak areas for **amyl methyl sulfide** and the internal standard in both the standards and the samples. 5.2. Create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the standards. 5.3. Calculate the concentration of **amyl methyl sulfide** in the unknown sample using the regression equation from the calibration curve.

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